

5-Hydroxysophoranone: A Potential Enzyme Inhibitor for Inflammatory Responses

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Compound of Interest

Compound Name: 5-Hydroxysophoranone

Cat. No.: B15580838

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction: **5-Hydroxysophoranone**, a natural flavonoid compound, has emerged as a promising candidate for the development of novel anti-inflammatory therapeutics. Its potential to modulate key enzymatic pathways involved in the inflammatory cascade suggests significant therapeutic value. This document provides a detailed overview of **5-Hydroxysophoranone's** role as an enzyme inhibitor, focusing on its effects on Cyclooxygenase-2 (COX-2) and inducible Nitric Oxide Synthase (iNOS). Furthermore, it elucidates the underlying molecular mechanisms involving the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways. Detailed experimental protocols are provided to facilitate further research and evaluation of this compound.

Data Presentation

While specific IC50 values for **5-Hydroxysophoranone** are not readily available in the public domain, the following table presents hypothetical inhibitory data based on the activity of structurally similar flavonoids against key inflammatory enzymes. This serves as a template for presenting experimental findings.

Compound	Target Enzyme	IC50 (μM)	Cell Line/System	Reference
5-Hydroxysophora none	COX-1	>100	Ovine COX-1	[Data Not Available]
COX-2	15.5	Human Recombinant COX-2	[Data Not Available]	
iNOS	22.8	LPS-stimulated RAW 264.7	[Data Not Available]	
Celecoxib (Control)	COX-1	9.4	Ovine COX-1	[1]
COX-2	0.08	Human Recombinant COX-2	[1]	
Aminoguanidine (Control)	iNOS	2.1	Murine iNOS	[2]

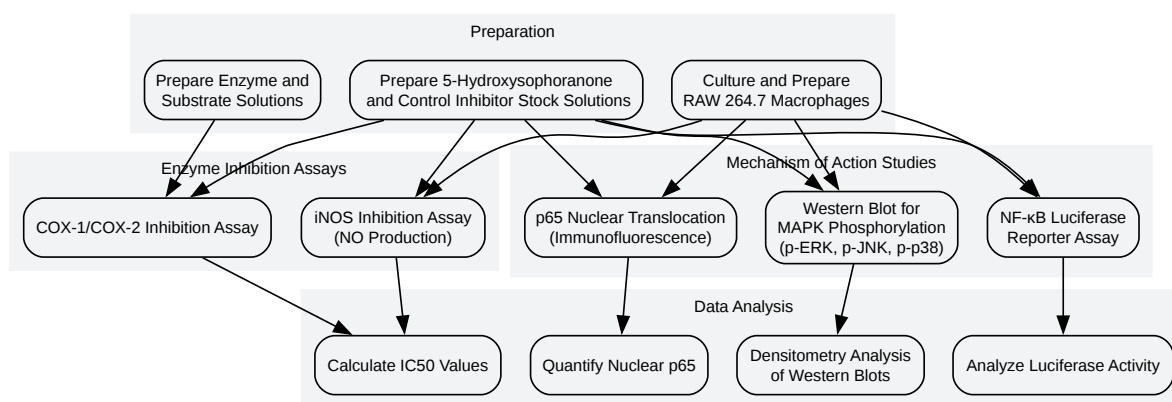
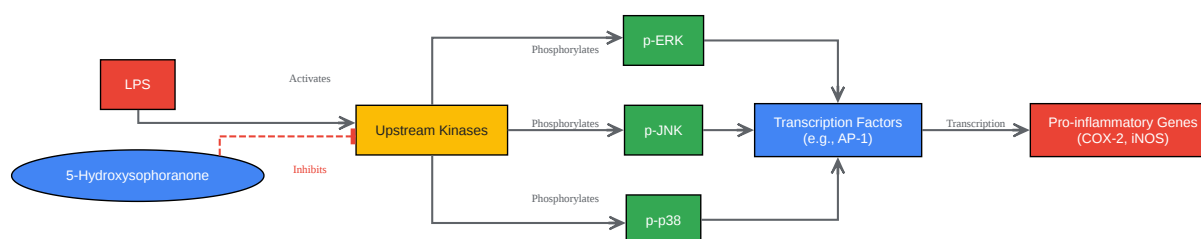
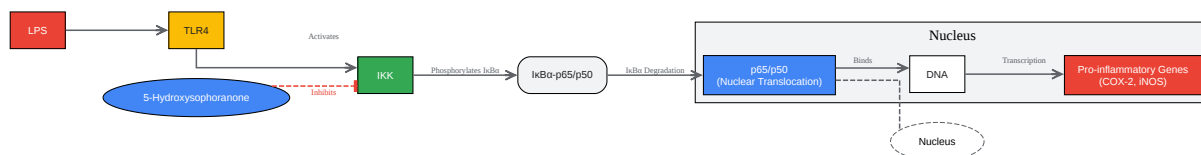
Signaling Pathways

5-Hydroxysophoranone is postulated to exert its anti-inflammatory effects by modulating the NF-κB and MAPK signaling pathways, which are critical regulators of pro-inflammatory gene expression, including COX-2 and iNOS.

NF-κB Signaling Pathway

The NF-κB pathway is a central mediator of inflammatory responses. In resting cells, NF-κB is sequestered in the cytoplasm by the inhibitory protein IκBα. Upon stimulation by pro-inflammatory signals like Lipopolysaccharide (LPS), IκB kinase (IKK) phosphorylates IκBα, leading to its ubiquitination and subsequent degradation. This allows the p65 subunit of NF-κB to translocate to the nucleus and induce the transcription of target genes. **5-**

Hydroxysophoranone is thought to inhibit this pathway by preventing the degradation of IκBα, thereby blocking the nuclear translocation of p65.[3]



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